

An In-depth Technical Guide to 4-(3-Methoxypropoxy)pyridine-2-carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-(3-Methoxypropoxy)pyridine-2-carboxylic acid

Cat. No.: B13583934

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CAS Number: 1184063-65-7

Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-(3-Methoxypropoxy)pyridine-2-carboxylic acid**, a key heterocyclic building block with significant potential in medicinal chemistry and drug development. This document details its chemical identity, physicochemical properties, and explores plausible synthetic strategies derived from established methodologies for related pyridine derivatives. Furthermore, it delves into the characterization of this molecule, including predicted spectroscopic data, and discusses its potential applications in the pharmaceutical industry, drawing parallels with structurally similar bioactive compounds. This guide is intended to serve as a foundational resource for researchers engaged in the design and synthesis of novel therapeutic agents.

Introduction: The Significance of Substituted Pyridine-2-Carboxylic Acids in Drug Discovery

Pyridine-2-carboxylic acid and its derivatives represent a privileged scaffold in medicinal chemistry, forming the core structure of numerous approved drugs and clinical candidates.^[1] The nitrogen atom within the pyridine ring acts as a hydrogen bond acceptor and can participate in crucial interactions with biological targets, while the carboxylic acid moiety provides a key site for salt formation and further derivatization. The strategic placement of substituents on the pyridine ring allows for the fine-tuning of a molecule's physicochemical properties, such as lipophilicity, solubility, and metabolic stability, thereby influencing its pharmacokinetic and pharmacodynamic profile.

The introduction of an alkoxy side chain, such as the 3-methoxypropoxy group at the 4-position, can significantly impact a compound's biological activity. This chain can modulate the molecule's interaction with target proteins, potentially enhancing binding affinity and selectivity. **4-(3-Methoxypropoxy)pyridine-2-carboxylic acid**, in particular, shares structural motifs with key intermediates used in the synthesis of proton pump inhibitors like Rabeprazole, highlighting its potential as a valuable synthon in the development of new therapeutic agents.^[2]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-(3-Methoxypropoxy)pyridine-2-carboxylic acid** is essential for its effective utilization in research and development.

Property	Value	Source
CAS Number	1184063-65-7	[3]
Molecular Formula	C ₁₀ H ₁₃ NO ₄	[3]
Molecular Weight	211.21 g/mol	[3]
Appearance	Off-white to white solid (predicted)	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Expected to be soluble in polar organic solvents such as methanol, ethanol, and DMSO. Limited solubility in nonpolar solvents.	
pKa	The carboxylic acid proton is expected to have a pKa in the range of 3-5, typical for pyridine-2-carboxylic acids.	

Synthesis Strategies: A Rationale-Driven Approach

While a specific, detailed experimental protocol for the synthesis of **4-(3-Methoxypropoxy)pyridine-2-carboxylic acid** is not readily available in the public domain, plausible synthetic routes can be devised based on established methodologies for the preparation of analogous 4-alkoxypyridine-2-carboxylic acids and intermediates for pharmaceuticals like Rabeprazole.[2] The following section outlines two logical and experimentally sound approaches.

Strategy 1: Etherification of a 4-Hydroxypyridine Precursor and Subsequent C2-Functionalization

This approach leverages the nucleophilic substitution reaction at the 4-position of a pyridine ring, followed by the introduction and conversion of a functional group at the 2-position to the

desired carboxylic acid.



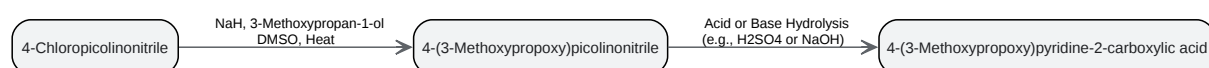
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Caption: Etherification followed by C2-methyl oxidation.

- **Step 1: Nucleophilic Aromatic Substitution:** The synthesis commences with a suitable starting material such as 4-chloro-2-methylpyridine-N-oxide. The N-oxide functionality activates the 4-position towards nucleophilic attack. The sodium salt of 3-methoxypropan-1-ol, generated in situ using a strong base like sodium hydride (NaH), acts as the nucleophile, displacing the chloride to form the desired ether linkage.^[2] Dimethyl sulfoxide (DMSO) is a common solvent for such reactions due to its high boiling point and ability to solvate cations, thereby enhancing the nucleophilicity of the alkoxide.
- **Step 2: Deoxygenation of the N-oxide:** The N-oxide group, having served its purpose of activating the ring, is then removed. This is typically achieved by reduction using reagents like phosphorus trichloride (PCl₃) or other deoxygenating agents. This step is crucial to arrive at the desired pyridine core.
- **Step 3: Oxidation of the C2-Methyl Group:** The final step involves the oxidation of the methyl group at the 2-position to a carboxylic acid.^{[4][5][6]} A strong oxidizing agent such as potassium permanganate (KMnO₄) under basic conditions is commonly employed for this transformation. Careful control of reaction conditions is necessary to avoid over-oxidation or degradation of the pyridine ring.

Strategy 2: C2-Nitrile Hydrolysis Pathway

An alternative strategy involves the introduction of a nitrile group at the 2-position, which can then be hydrolyzed to the carboxylic acid.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(3-Methoxypropoxy)pyridine-2-carboxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13583934/docs#an-in-depth-technical-guide-to-4-3-methoxypropoxy-pyridine-2-carboxylic-acid>]

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